

Preparation of Carfloglitazar Stock Solutions in DMSO for Research Applications

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Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Carfloglitazar, also known as Chiglitazar, is a dual agonist of peroxisome proliferator-activated receptors alpha and gamma (PPARα/γ) with additional activity on PPARδ.[1][2] It is an investigational drug candidate for the treatment of type 2 diabetes and non-alcoholic fatty liver disease (NAFLD).[3][4] **Carfloglitazar**'s mechanism of action involves the activation of PPARs, which are nuclear receptors that regulate gene expression involved in glucose and lipid metabolism.[5] Due to its therapeutic potential, **Carfloglitazar** is a compound of significant interest in metabolic disease research.

Like many small molecule drug candidates, **Carfloglitazar** has poor aqueous solubility, necessitating the use of an organic solvent for the preparation of stock solutions for in vitro and in vivo studies. Dimethyl sulfoxide (DMSO) is a common and effective solvent for this purpose. [1][6] This document provides detailed protocols for the preparation, handling, and storage of **Carfloglitazar** stock solutions using DMSO, ensuring experimental consistency and accuracy.

Data Presentation

The following table summarizes the key quantitative data for **Carfloglitazar** and its stock solutions.



Parameter	Value	Reference
Chemical Name	O-(2-(9H-Carbazol-9-yl)ethyl)- N-(2-(4- fluorobenzoyl)phenyl)tyrosine	[7]
Synonyms	Chiglitazar	[1]
Molecular Formula	C36H29FN2O4	[1][7]
Molecular Weight	572.62 g/mol	[1]
Appearance	Light yellow to yellow solid	[1]
Solubility in DMSO	100 mg/mL (174.64 mM)	[1]
Recommended Storage of Stock Solution	-20°C for up to 1 month; -80°C for up to 6 months	[1][8]

Experimental Protocols Materials and Equipment

- Carfloglitazar powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO) (newly opened bottle recommended)[1]
 [8]
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials (amber or covered with foil to protect from light)
- · Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses



Preparation of a High-Concentration (100 mM) Carfloglitazar Stock Solution

This protocol describes the preparation of a 100 mM **Carfloglitazar** stock solution in DMSO. This high-concentration stock can be used to prepare lower concentration working solutions.

- Pre-weighing Preparation: Before handling **Carfloglitazar**, ensure that the analytical balance is calibrated and located in an area free from drafts. Wear appropriate PPE.
- Weighing Carfloglitazar: Carefully weigh the desired amount of Carfloglitazar powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 57.26 mg of Carfloglitazar.
- Dissolution in DMSO:
 - Add the weighed Carfloglitazar to a sterile vial.
 - Add the calculated volume of anhydrous DMSO. For 57.26 mg of Carfloglitazar, add 1 mL
 of DMSO to achieve a final concentration of 100 mM.
- Solubilization:
 - Tightly cap the vial to prevent moisture absorption by the DMSO.
 - Vortex the solution vigorously for 1-2 minutes.
 - Place the vial in an ultrasonic water bath and sonicate until the solution is clear and all solid particles have dissolved.[1][8] This may take several minutes.
- Aliquoting and Storage:
 - Once the Carfloglitazar is fully dissolved, aliquot the stock solution into smaller, singleuse volumes in sterile, tightly sealed vials. This helps to avoid repeated freeze-thaw cycles which can degrade the compound.[1]
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and storage temperature.



 Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][8]

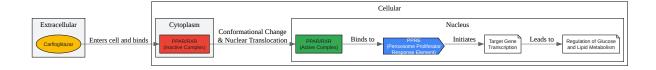
Preparation of Diluted Carfloglitazar Working Solutions

For cell-based assays and other in vitro experiments, the high-concentration stock solution will need to be diluted to the final desired concentration in the appropriate cell culture medium or buffer.

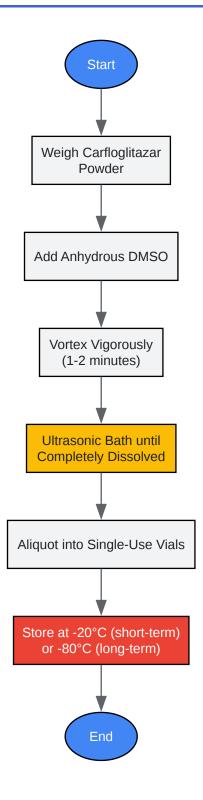
- Thawing the Stock Solution: Remove one aliquot of the high-concentration Carfloglitazar stock solution from the freezer and allow it to thaw completely at room temperature.
- Serial Dilutions: Perform serial dilutions of the stock solution in DMSO or the final assay buffer to achieve the desired working concentrations. It is important to note that the final concentration of DMSO in the assay should be kept low (typically ≤ 0.1%) to avoid solventinduced cellular toxicity or off-target effects.[6][9]
- Example Dilution for a 10 μM Final Concentration:
 - Prepare an intermediate dilution of the 100 mM stock solution in DMSO. For example,
 dilute the 100 mM stock 1:100 in DMSO to obtain a 1 mM solution.
 - Add 1 μ L of the 1 mM solution to 100 μ L of cell culture medium to achieve a final concentration of 10 μ M **Carfloglitazar** with a final DMSO concentration of 1%.
 - A vehicle control containing the same final concentration of DMSO should be included in all experiments.

Mandatory Visualizations Carfloglitazar Signaling Pathway









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